

Cyclohexyl Crotonate: A Technical Guide to its Olfactory Properties and Profile

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Compound of Interest

Compound Name: Cyclohexyl crotonate

Cat. No.: B1609219

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Introduction

Cyclohexyl crotonate is a synthetic fragrance ingredient valued for its complex and multifaceted aroma profile. As an ester of cyclohexanol and crotonic acid, it belongs to a chemical class well-regarded in the fragrance industry for contributing fruity and floral notes. This technical guide provides an in-depth overview of the olfactory properties, chemical characteristics, and synthesis of **Cyclohexyl crotonate**, intended for professionals in research, development, and academia. The information compiled herein is derived from various industry and scientific sources to provide a comprehensive understanding of this specific aroma chemical.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Cyclohexyl crotonate** is fundamental to its application in various formulations. These properties influence its volatility, stability, and ultimately, its olfactory perception.

Property	Value
Chemical Name	cyclohexyl (E)-but-2-enoate
Synonyms	Cyclohexyl-but-2-enoate
CAS Number	31416-78-1[1]
Chemical Formula	C10H16O2[1]
Molecular Weight	168.23 g/mol
Appearance	Clear, colorless liquid[2]
Purity	95% Min[2]
Boiling Point	221.00 to 223.00 °C @ 760.00 mm Hg[3]
Flash Point	83 °C (181.4 °F)[2]
Vapor Pressure	0.097000 mmHg @ 25.00 °C (estimated)[3]
logP (o/w)	3.38[1]
Solubility	Soluble in alcohol; Insoluble in water[3]

Olfactory Profile

The odor of **Cyclohexyl crotonate** is described as complex and multi-faceted, with a range of nuances. Its primary character is fruity, with a number of other descriptors commonly used by perfumers and sensory panels.

Olfactory Aspect	Descriptors	Source
Primary Odor Type	Fruity[3][4]	The Good Scents Company, Perflavory
Secondary Descriptors	Sweet, Floral, Green, Woody[3][4][5]	The Good Scents Company, OlfactionBase, Perflavory
Tertiary/Nuanced Notes	Amber, Balsamic, Citrus[1][4]	Tadimety Aromatics, The Good Scents Company

The odor strength is generally considered to be medium, and it has a good tenacity, lasting up to 48 hours on a blotter.^[1]^[2]

Experimental Protocols

Synthesis of Cyclohexyl Crotonate

The synthesis of **Cyclohexyl crotonate** is typically achieved through Fischer-Speier esterification. The following is a representative laboratory-scale protocol.

Materials:

- Cyclohexanol
- Crotonic acid
- p-Toluenesulfonic acid (PTSA) or another strong acid catalyst
- Toluene (or another suitable solvent for azeotropic removal of water)

Apparatus:

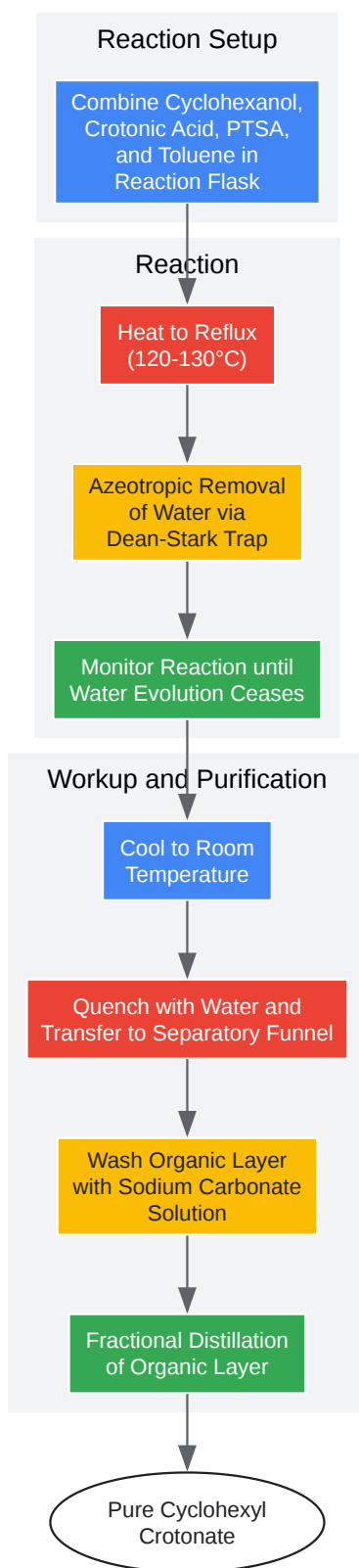
- Reaction flask
- Mechanical stirrer
- Thermocouple
- Dean-Stark trap
- Condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- Cyclohexanol, crotonic acid, PTSA, and toluene are combined in the reaction flask.

- The mixture is heated to reflux (approximately 120-130°C).
- Water produced during the esterification is removed azeotropically using the Dean-Stark trap.
- The reaction is monitored and continued until no more water is collected.
- The reaction mixture is then cooled to room temperature.
- The mixture is quenched with water and transferred to a separatory funnel.
- The organic layer is washed with a sodium carbonate solution to neutralize the acid catalyst and remove any unreacted crotonic acid.
- The crude product is then purified by fractional distillation under reduced pressure to yield **Cyclohexyl crotonate**.

A visual representation of this experimental workflow is provided below.



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Synthesis Workflow for **Cyclohexyl Crotonate**.

Olfactory Analysis

A standardized and detailed experimental protocol for the sensory analysis of **Cyclohexyl crotonate** is not publicly available. However, a general methodology based on industry best practices for fragrance evaluation would involve Gas Chromatography-Olfactometry (GC-O) and sensory panel analysis.

Gas Chromatography-Olfactometry (GC-O): GC-O is a technique that combines the separation of volatile compounds by gas chromatography with sensory detection by a human assessor.

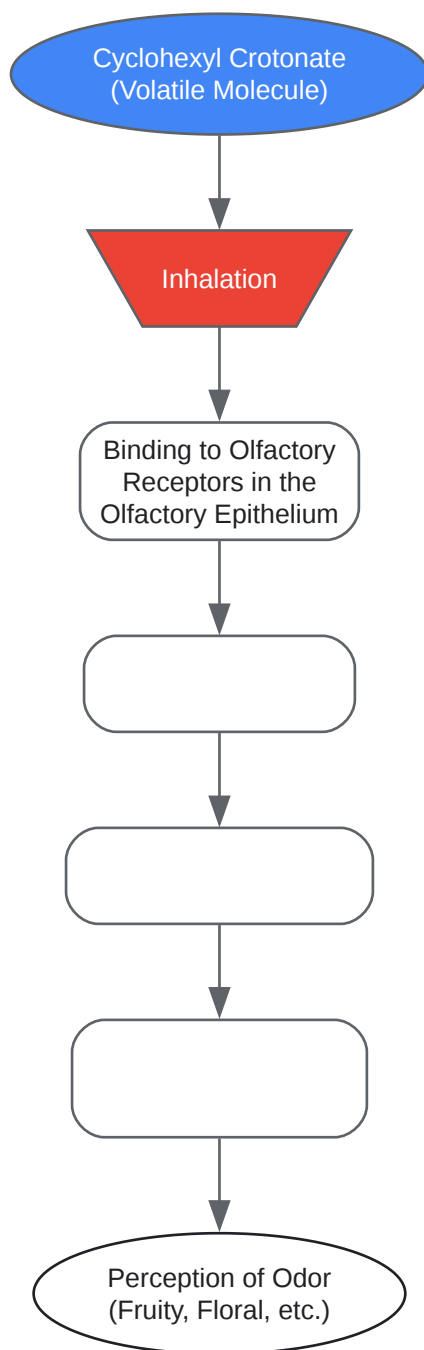
- **Sample Preparation:** A diluted solution of **Cyclohexyl crotonate** is prepared in a suitable solvent.
- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The components of the sample are separated based on their volatility and interaction with the chromatographic column.
- **Detection:** The effluent from the column is split between a chemical detector (like a mass spectrometer for identification) and an olfactory port where a trained sensory panelist sniffs the eluting compounds.
- **Data Collection:** The panelist records the odor descriptors and intensity at specific retention times.

Sensory Panel Analysis: A trained sensory panel is used to develop a comprehensive olfactory profile.

- **Panelist Selection:** Panelists are screened for their olfactory acuity and ability to describe scents.
- **Sample Presentation:** **Cyclohexyl crotonate** is presented to the panelists on smelling strips or in diluted solutions.
- **Evaluation:** Panelists individually assess the odor and provide descriptive terms for its character, intensity, and other relevant attributes.

- Data Analysis: The collected descriptors are compiled and analyzed to create a detailed odor profile.

The logical relationship for olfactory perception is depicted in the diagram below.



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